

# 2-Chlorobutyric acid CAS number and synonyms

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## Compound of Interest

Compound Name: 2-Chlorobutyric acid

Cat. No.: B1581645

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## 2-Chlorobutyric Acid: A Technical Guide

CAS Number: 4170-24-5

Synonyms: 2-Chlorobutanoic acid,  $\alpha$ -Chlorobutyric acid, Butanoic acid, 2-chloro-[1][2]

This technical guide provides a comprehensive overview of **2-Chlorobutyric acid**, tailored for researchers, scientists, and professionals in drug development. It covers the compound's physicochemical properties, detailed synthesis protocols, spectroscopic data, and safety information.

## Physicochemical Properties

**2-Chlorobutyric acid** is a halogenated carboxylic acid that presents as a colorless to pale yellow liquid with a pungent odor. It is soluble in water and organic solvents.[1] The presence of a chlorine atom on the alpha-carbon makes it a versatile intermediate in organic synthesis, particularly for the production of pharmaceuticals and agrochemicals.[1]

| Property          | Value               | Reference |
|-------------------|---------------------|-----------|
| Molecular Formula | C4H7ClO2            |           |
| Molecular Weight  | 122.55 g/mol        | [2][3]    |
| Density           | 1.190 g/mL at 20 °C | [4]       |
| Boiling Point     | 90-92 °C at 12 mmHg | [4]       |
| Flash Point       | 112 °C              | [5]       |
| Water Solubility  | Soluble             | [6][5]    |
| Refractive Index  | 1.4390              | [4]       |

## Synthesis of 2-Chlorobutyric Acid

The primary method for synthesizing **2-Chlorobutyric acid** is through the  $\alpha$ -halogenation of butyric acid, most commonly via the Hell-Volhard-Zelinsky (HVZ) reaction.[7][8][9][10] This reaction involves the treatment of a carboxylic acid with a halogen and a catalytic amount of phosphorus or a phosphorus trihalide.[7][8][9][10]

## Experimental Protocol: Hell-Volhard-Zelinsky Chlorination

This protocol is a representative procedure for the synthesis of **2-Chlorobutyric acid**.

Materials:

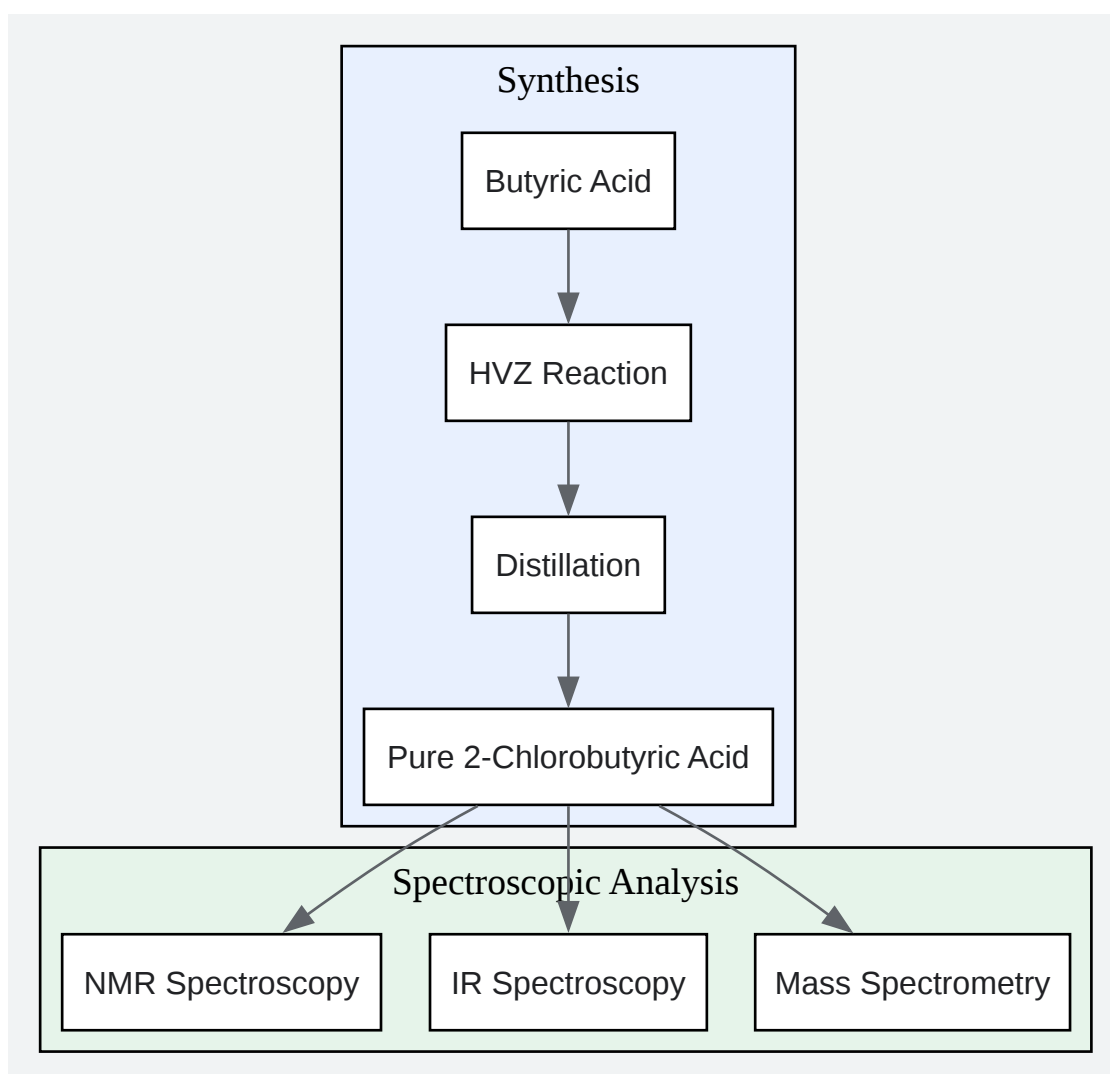
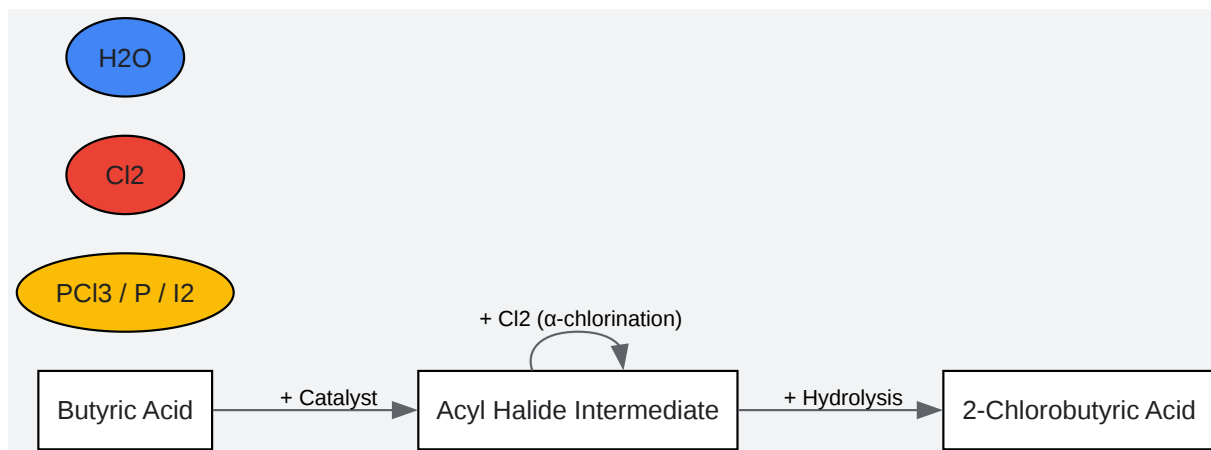
- Butyric acid (1 mole)
- Iodine (0.005 mole)
- Red Phosphorus (0.038 mole)
- Phosphorus pentachloride (0.006 mole)
- Chlorine gas (1 mole)

- Water

Procedure:

- In a reaction vessel equipped with a stirrer, reflux condenser, and gas inlet, combine butyric acid, iodine, red phosphorus, and phosphorus pentachloride.
- Heat the mixture to 100 °C with stirring and illuminate with a 200-W lamp.
- Slowly bubble chlorine gas through the reaction mixture at a rate of approximately 50 liters per hour.
- After the addition of chlorine is complete, continue to stir the mixture at 100 °C for a designated period to ensure complete reaction.
- Cool the reaction mixture and carefully add water to hydrolyze any remaining acid chloride.
- The crude **2-Chlorobutyric acid** is then purified by a single distillation, followed by fractional distillation for higher purity.

A patented method for the synthesis of **2-chlorobutyric acid** involves the reaction of n-butyric acid with liquid chlorine in the presence of butyric anhydride as a catalyst at a temperature of 50 to 150 °C for 5 to 15 hours.<sup>[11]</sup> This process is followed by hydrolysis and rectification to yield high-purity **2-chlorobutyric acid**.<sup>[11]</sup>



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